

Application Notes and Protocols for Organotin Analysis using Triphenyltin chloride-d15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triphenyltin chloride-d15

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Introduction

Organotin compounds are a class of organometallic chemicals widely used in various industrial applications, including as biocides in antifouling paints, stabilizers in PVC plastics, and as agricultural pesticides.[1][2] Due to their toxicity and persistence in the environment, there is a critical need for sensitive and accurate analytical methods to determine their presence in various matrices.[1][3] This document provides detailed application notes and protocols for the analysis of organotin compounds in environmental samples, utilizing **Triphenyltin chloride-d15** as an internal standard for improved accuracy and precision.

Triphenyltin chloride-d15 is a stable, isotopically labeled analog of triphenyltin chloride.[4][5] Its use as an internal standard is crucial in analytical chemistry, particularly in chromatographic methods like Gas Chromatography-Mass Spectrometry (GC-MS). By introducing a known quantity of the deuterated standard at the beginning of the sample preparation process, it is possible to account for the loss of analyte during extraction, cleanup, and derivatization steps, thus enabling more accurate quantification.

The analytical workflow for organotin compounds typically involves several key stages: extraction from the sample matrix, derivatization to increase volatility for GC analysis, and subsequent detection and quantification.[1] Common derivatization techniques include ethylation using sodium tetraethylborate (NaBEt₄) and alkylation via Grignard reagents.[1][6]

The choice of method often depends on the specific organotin compounds of interest and the sample matrix.

Experimental Protocols

This section details the methodologies for the extraction and analysis of organotin compounds from water and sediment samples. **Triphenyltin chloride-d15** is used as an internal standard throughout these protocols.

Protocol 1: Analysis of Organotin Compounds in Water Samples

This protocol is adapted from methodologies employing in-situ derivatization followed by liquid-liquid extraction.^{[7][8]}

1. Materials and Reagents:

- **Triphenyltin chloride-d15** internal standard solution (1 µg/mL in methanol)
- Organotin standard solutions (e.g., Tributyltin chloride, Dibutyltin dichloride, Triphenyltin chloride)
- Sodium tetraethylborate (NaBEt₄), 2% (w/v) in ethanol (prepare fresh)^[7]
- Hexane (pesticide residue grade)
- Sodium acetate buffer (1 M, pH 5.0)^[8]
- Anhydrous sodium sulfate
- Glassware (volumetric flasks, separatory funnels, vials)

2. Sample Preparation and Extraction:

- Collect a 100 mL water sample in a clean glass container.
- Acidify the sample to pH ~2 with hydrochloric acid to preserve the organotin species.

- Spike the sample with a known amount of **Triphenyltin chloride-d15** internal standard solution.
- Add 20 mL of sodium acetate buffer to adjust the pH to 5.0.[8]
- Add 1 mL of freshly prepared 2% NaBEt₄ solution.[7]
- Immediately add 10 mL of hexane, cap the container, and shake vigorously for 30 minutes to facilitate derivatization and extraction.[7]
- Allow the layers to separate.
- Collect the upper hexane layer and pass it through a funnel containing anhydrous sodium sulfate to remove any residual water.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

Protocol 2: Analysis of Organotin Compounds in Sediment Samples

This protocol utilizes accelerated solvent extraction (ASE) followed by derivatization.[9]

1. Materials and Reagents:

- **Triphenyltin chloride-d15** internal standard solution (1 µg/mL in methanol)
- Organotin standard solutions
- Methanol (HPLC grade)
- Acetic acid (glacial)
- Sodium acetate
- Hexane (pesticide residue grade)

- Sodium tetraethylborate (NaBEt₄), 5% (w/v) aqueous solution[9]
- Deactivated silica gel[9]
- Diatomaceous earth

2. Sample Preparation and Extraction:

- Homogenize and freeze-dry the sediment sample.
- Mix approximately 5 g of the dried sediment with an equal amount of diatomaceous earth.
- Spike the sample with a known amount of **Triphenyltin chloride-d15** internal standard solution.
- Pack the mixture into an ASE cell.
- Perform the extraction using an ASE system with a solvent mixture of 1 M sodium acetate and 1 M acetic acid in methanol (1:1) at 100 °C.[9]
- Collect the extract and transfer it to a 250 mL volumetric flask.
- Add 7.3 g of NaCl and dilute with HPLC-grade water, then adjust the pH to 5.0 with 1 M NaOH.[9]
- Add 1 mL of 5% NaBEt₄ solution and adjust the volume to 250 mL with water.[9]
- Add 2 mL of hexane and shake for 12 hours.[9]
- Transfer a 500 µL aliquot of the hexane layer to a GC vial.[9]
- For cleanup, the hexane extract can be passed through a small column of deactivated silica gel.[9][10]

Data Presentation

The following tables summarize quantitative data from various studies on organotin analysis.

Table 1: Recovery of Organotin Compounds from Spiked Water Samples

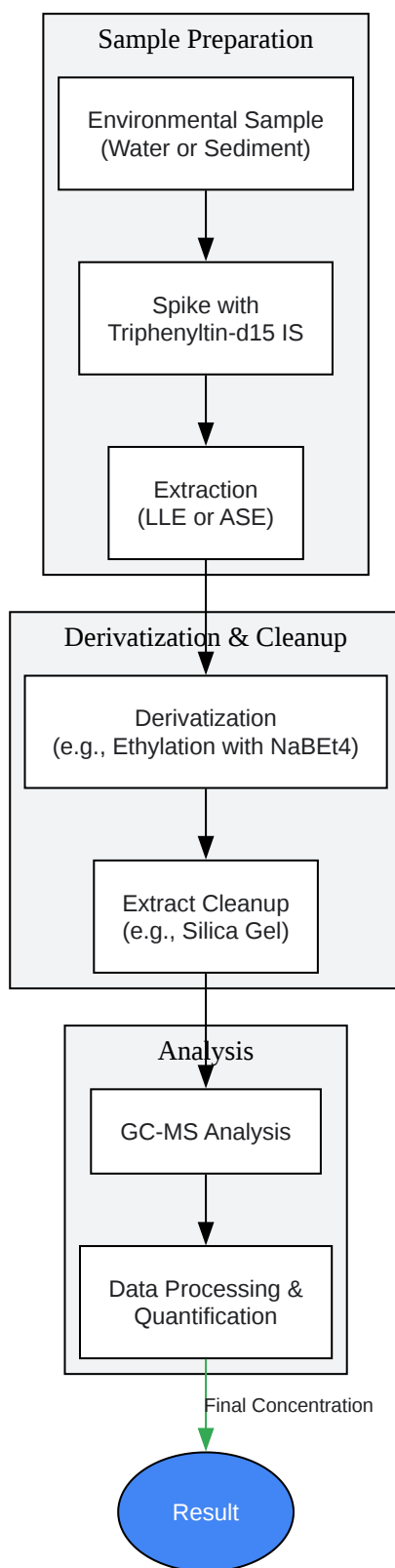
Compound	Spiking Level	Recovery (%)	Analytical Method	Reference
Tributyltin (TBT)	0.1 mg/mL	~90%	GC-Ion Trap MS	[1]
Tripropyltin	0.1 mg/mL	~90%	GC-Ion Trap MS	[1]
Tributyltin (TBT)	Not specified	65%	SPE-GC-FPD	[11]
Triphenyltin (TPT)	Not specified	70%	SPE-GC-FPD	[11]
Dibutyltin (DBT)	Low ng/L	>83%	LVI-GC/MS	[12]
Tributyltin (TBT)	Low ng/L	>97%	LVI-GC/MS	[12]
Triphenyltin (TPT)	Low ng/L	>97%	LVI-GC/MS	[12]

Table 2: Limits of Detection (LOD) for Organotin Compounds

Compound	LOD	Analytical Method	Matrix	Reference
Tributyltin (TBT)	0.5 ng/L	GC-FPD	Seawater	[1]
Tributyltin (TBT)	0.1 ng/g	GC-FPD	Sediment	[1]
Tributyltin (TBT)	0.4 ng/g	GC-FPD	Biota	[1]
Various Organotins	sub-pg range	GC-Ion Trap MS	Water	[1]
Tributyltin (TBT)	0.70 ng/L	LVI-GC/MS	Coastal Water	[12]
Various Organotins	0.05 ng/L	GC-MS/MS	Water	[8]

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the analysis of organotin compounds in environmental samples.



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Caption: General workflow for organotin analysis.

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